

# An In-depth Technical Guide to the Physical Properties of Diethylene Glycol Ethers

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## Compound of Interest

Compound Name: *DIETHYLENE GLYCOL ETHYL  
PENTYL ETHER*

Cat. No.: *B579879*

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A note on chemical nomenclature: The term "**DIETHYLENE GLYCOL ETHYL PENTYL ETHER**" is not a standard chemical name and does not correspond to a readily identifiable, single chemical substance in major databases. There is ambiguity as to whether this refers to a diethylene glycol molecule with both an ethyl and a pentyl ether group, or a mixture. A search for this name leads to a CAS number 18854-46-1, which appears to be erroneously associated with a mixture of 1-ethoxypentane and diethylene glycol<sup>[1]</sup>.

Given this ambiguity, this guide will focus on the physical properties of closely related and well-characterized diethylene glycol alkyl ethers. This comparative approach will provide researchers, scientists, and drug development professionals with a valuable dataset for understanding the structure-property relationships within this class of compounds and for estimating the properties of the intended, albeit ambiguously named, substance. The most probable intended structure is that of a diethylene glycol molecule etherified with one ethyl group and one pentyl group.

## Comparative Physical Properties of Diethylene Glycol Alkyl Ethers

The following table summarizes key physical properties of a series of diethylene glycol alkyl ethers. These compounds share the same diethylene glycol backbone but differ in their alkyl ether substituents. This allows for a systematic comparison of how the size of the alkyl group influences the physical properties.

Property	Diethylene Glycol Monoethyl Ether	Diethylene Glycol Diethyl Ether	Diethylene Glycol Monobutyl Ether	Diethylene Glycol Monopentyl Ether	Diethylene Glycol Monoethyl Ether
CAS Number	111-90-0[2]	112-36-7[3]	112-34-5	18912-81-7[4]	112-59-4[5]
Molecular Formula	C6H14O3[2]	C8H18O3[6]	C8H18O3	C9H20O3	C10H22O3[5]
Molecular Weight (g/mol)	134.17[2]	162.23[6][7]	162.23	176.25	190.28[5]
Appearance	Colorless, slightly viscous liquid[2]	Clear, colorless viscous liquid[6][7]	Colorless liquid	-	Water-white liquid[5]
Boiling Point (°C)	202[2]	180 - 190[8][9]	231	-	259
Melting Point (°C)	-80[10]	-44.3[9]	-68	-	-45
Density (g/mL)	0.999 @ 25°C[2]	0.909 @ 25°C[8]	0.954 @ 20°C	-	0.935 @ 20°C
Viscosity (cP)	3.85 @ 20°C[11]	-	6.47 @ 20°C	-	8.6 @ 20°C[5]
Solubility in Water	Miscible[2]	Soluble[9]	Soluble	-	17,000 mg/L @ 20°C[5]
Vapor Pressure (mmHg)	0.12 @ 20°C[10]	0.48 @ 20°C[9]	0.02 @ 20°C	-	<0.01 @ 20°C
Refractive Index (n <sub>20/D</sub> )	1.427[2]	1.412[8]	1.432	-	1.434

## Experimental Protocols

Detailed experimental protocols for "**DIETHYLENE GLYCOL ETHYL PENTYL ETHER**" are not available due to the ambiguity of the substance. However, the following are general and widely accepted methodologies for determining the key physical properties of liquid chemicals, such as glycol ethers.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology: Distillation Method[12]

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** The liquid sample (at least 5 mL) is placed in the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.[12]
- **Heating:** The flask is heated gently.
- **Temperature Measurement:** The thermometer is positioned so that the top of the bulb is level with the side arm of the distilling head. This ensures that the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Data Recording:** The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.[12]

**Alternative Methodology: Thiele Tube Method[12]** For smaller sample sizes, a Thiele tube can be used. A small amount of the liquid is placed in a fusion tube, and a capillary tube (sealed at one end) is inverted and placed inside. The setup is attached to a thermometer and heated in the Thiele tube. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[12]

### Measurement of Density

Density is the mass per unit volume of a substance.

Methodology: Using a Graduated Cylinder and Balance[13][14]

- Mass of Empty Cylinder: The mass of a clean, dry graduated cylinder is measured using an analytical balance.[14]
- Volume Measurement: A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.[14]
- Mass of Cylinder and Liquid: The mass of the graduated cylinder containing the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder. The density is then calculated by dividing the mass of the liquid by its volume.[15]

Methodology: Using a Vibrating Tube Densimeter[16][17][18] For higher precision, a vibrating tube densimeter is used. The instrument measures the oscillation frequency of a U-shaped tube filled with the sample. The density is calculated from the oscillation period, which is directly related to the mass and, therefore, the density of the liquid in the tube. The temperature is precisely controlled during the measurement.[16][17][18]

## Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow.

Methodology: Capillary Viscometer (e.g., Ubbelohde type)[16][17]

- Viscometer Preparation: A clean, dry capillary viscometer is filled with the sample liquid.
- Temperature Control: The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.[16]
- Flow Time Measurement: The liquid is drawn up one arm of the viscometer by suction, and the time it takes for the liquid to flow between two marked points on the capillary is measured accurately.[16]

- **Calculation:** The kinematic viscosity is calculated from the flow time and the viscometer constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

## Assessment of Solubility

Solubility is the ability of a substance (solute) to dissolve in a solvent.

Methodology: Visual Observation

- **Sample Preparation:** A measured amount of the solute (the glycol ether) is added to a known volume of the solvent (e.g., water) in a test tube or beaker at a specific temperature.
- **Mixing:** The mixture is agitated (e.g., by stirring or shaking) for a sufficient period to ensure that equilibrium is reached.
- **Observation:** The mixture is then observed to see if the solute has completely dissolved to form a clear, homogeneous solution. Ethers are generally soluble in water if they can form hydrogen bonds.<sup>[19]</sup>
- **Quantification:** To determine the extent of solubility, incremental amounts of the solute are added until saturation is reached (i.e., no more solute dissolves, and a separate phase appears). The solubility is then expressed as the mass or volume of solute per unit mass or volume of the solvent.

## Visualizations

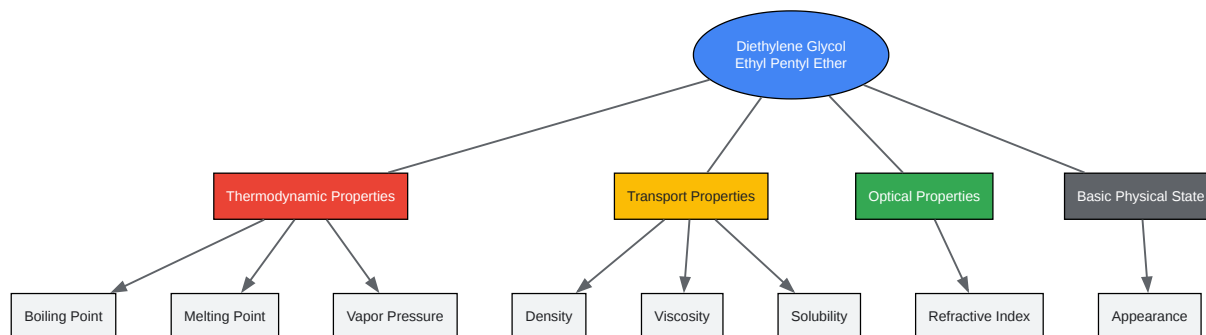
### Molecular Structure of Diethylene Glycol Ethyl Pentyl Ether

The following diagram illustrates the likely molecular structure of "**Diethylene Glycol Ethyl Pentyl Ether**," which consists of a central diethylene glycol unit with an ethyl group and a pentyl group attached to the terminal oxygen atoms.

Caption: Molecular structure of **Diethylene Glycol Ethyl Pentyl Ether**.

## Relationship of Physical Properties

The following diagram illustrates the logical relationship between the fundamental properties of a chemical substance and its derived physical characteristics.



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Caption: Classification of key physical properties for a chemical substance.

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